

Anantin: A Technical Guide to its Structure, Synthesis, and Biological Activity

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Compound of Interest

Compound Name: Anantin

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the **anantin** peptide, a naturally occurring cyclic polypeptide with significant potential in cardiovascular research and drug development. We will delve into its core structure and sequence, detail its biological activity as an antagonist of the atrial natriuretic factor (ANF), and provide detailed experimental methodologies for its synthesis, purification, and characterization.

Core Structure and Sequence of Anantin

Anantin is a cyclic peptide isolated from the bacterium *Streptomyces coeruleus*.^{[1][2]} It is composed of 17 L-amino acids, giving it a molecular weight of approximately 1870.98 Da.^[3] The primary amino acid sequence of **anantin** is:

Gly-Phe-Ile-Gly-Trp-Gly-Asn-Asp-Ile-Phe-Gly-His-Tyr-Ser-Gly-Asp-Phe^[3]

A key structural feature of **anantin** is its cyclic nature. The cyclization is formed by an amide bond between the α -amino group of the N-terminal Glycine (Gly1) and the β -carboxyl group of the Aspartic acid at position 8 (Asp8).^[3] This creates a unique looped structure that is crucial for its biological activity.

Physicochemical Properties

A summary of the key physicochemical properties of **anantin** is presented in the table below.

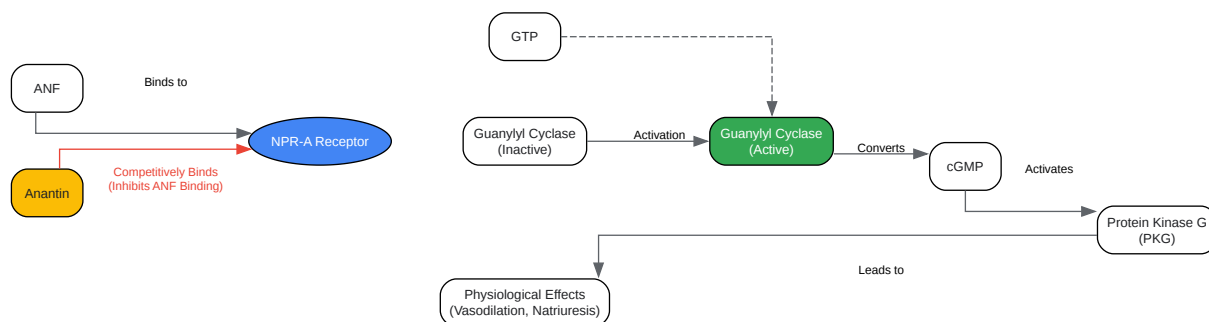
Property	Value	Reference
Molecular Formula	C ₉₀ H ₁₁₁ N ₂₁ O ₂₄	[1]
Molecular Weight	1870.98 Da	[3]
Amino Acid Sequence	Gly-Phe-Ile-Gly-Trp-Gly-Asn-Asp-Ile-Phe-Gly-His-Tyr-Ser-Gly-Asp-Phe	[3]
Cyclization	Amide bond between Gly1 (α-NH ₂) and Asp8 (β-COOH)	[3]
Binding Affinity (Kd)	0.61 μM (for bovine adrenal cortex ANF receptors)	[1][2]

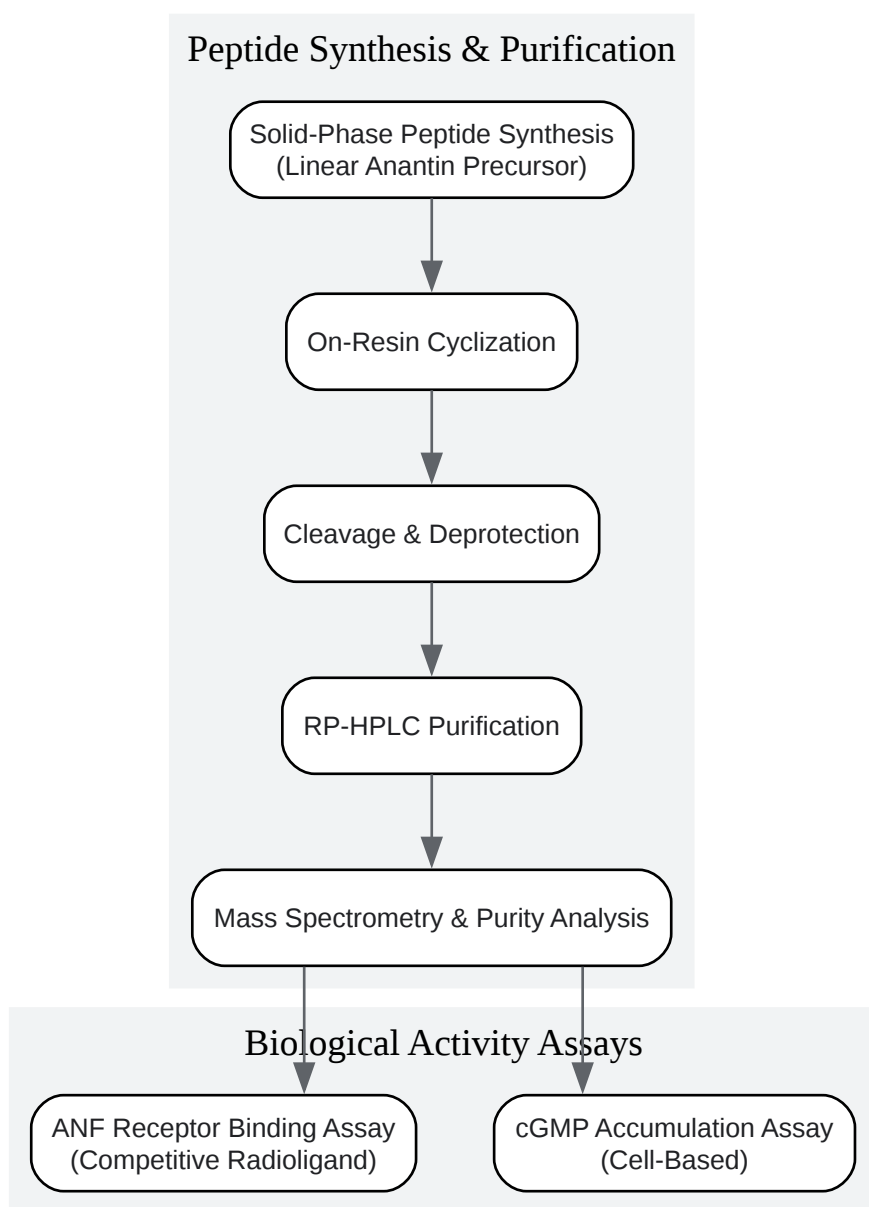
Biological Activity and Mechanism of Action

Anantin functions as a competitive antagonist of the atrial natriuretic factor (ANF).[1][2] ANF is a peptide hormone that plays a critical role in regulating blood pressure, blood volume, and electrolyte homeostasis. It exerts its effects by binding to the natriuretic peptide receptor-A (NPR-A), which possesses intrinsic guanylyl cyclase activity. The binding of ANF to NPR-A activates the guanylyl cyclase domain, leading to the conversion of guanosine triphosphate (GTP) to cyclic guanosine monophosphate (cGMP).[3][4][5] cGMP then acts as a second messenger, mediating the downstream physiological effects of ANF, such as vasodilation and natriuresis.

Anantin competitively binds to the ANF receptor, thereby preventing the binding of ANF and inhibiting the subsequent activation of guanylyl cyclase and the production of cGMP.[1][2] This antagonistic action makes **anantin** a valuable tool for studying the physiological roles of ANF and a potential lead compound for the development of drugs targeting the ANF signaling pathway.

Atrial Natriuretic Factor (ANF) Signaling Pathway and Anantin's Point of Intervention





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References

- 1. peptide.com [peptide.com]
- 2. research.uaeu.ac.ae [research.uaeu.ac.ae]
- 3. benchchem.com [benchchem.com]
- 4. Solid-Phase Synthesis of Cyclic Peptides (SPPS Guide) - Creative Peptides [creative-peptides.com]
- 5. Introduction to Peptide Synthesis - PMC [pmc.ncbi.nlm.nih.gov]
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